

# Immobilized cell technology for Calcium 2-ketogluconate synthesis

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## Compound of Interest

Compound Name: Calcium 2-ketogluconate

Cat. No.: B1593419

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## Application Note & Protocol

### High-Efficiency Synthesis of Calcium 2-Ketogluconate Using Immobilized Cell Technology

#### Abstract

This document provides a comprehensive guide to the synthesis of **Calcium 2-ketogluconate** (Ca-2KGA) using immobilized whole-cell biocatalysts. 2-Ketogluconate (2KGA) is a valuable platform chemical and a key intermediate in the industrial production of erythorbic acid, a widely used antioxidant in the food industry.[1][2][3] Furthermore, its calcium salt, **Calcium 2-ketogluconate**, has gained significant attention in the cosmetic and pharmaceutical sectors for its anti-aging and skin-firming properties.[4][5][6][7][8] Traditional batch fermentation methods for 2KGA production face challenges related to process control, product inhibition, and downstream processing. Immobilized cell technology offers a robust solution, enhancing biocatalyst stability, enabling reuse, and facilitating continuous or semi-continuous production, thereby improving overall process economics and efficiency.[9][10][11][12] This guide details the scientific principles, step-by-step protocols for cell immobilization and fermentation, and expected outcomes, targeting researchers and process development scientists in biotechnology and pharmaceutical fields.

## Part 1: Scientific Principles and Technology Overview

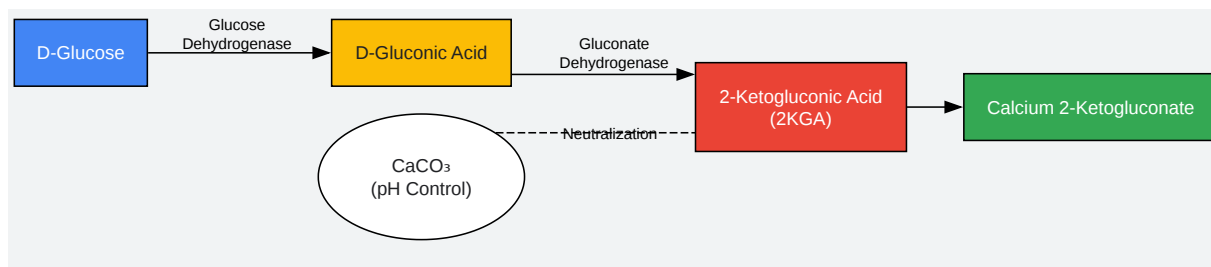
## The Biochemical Pathway

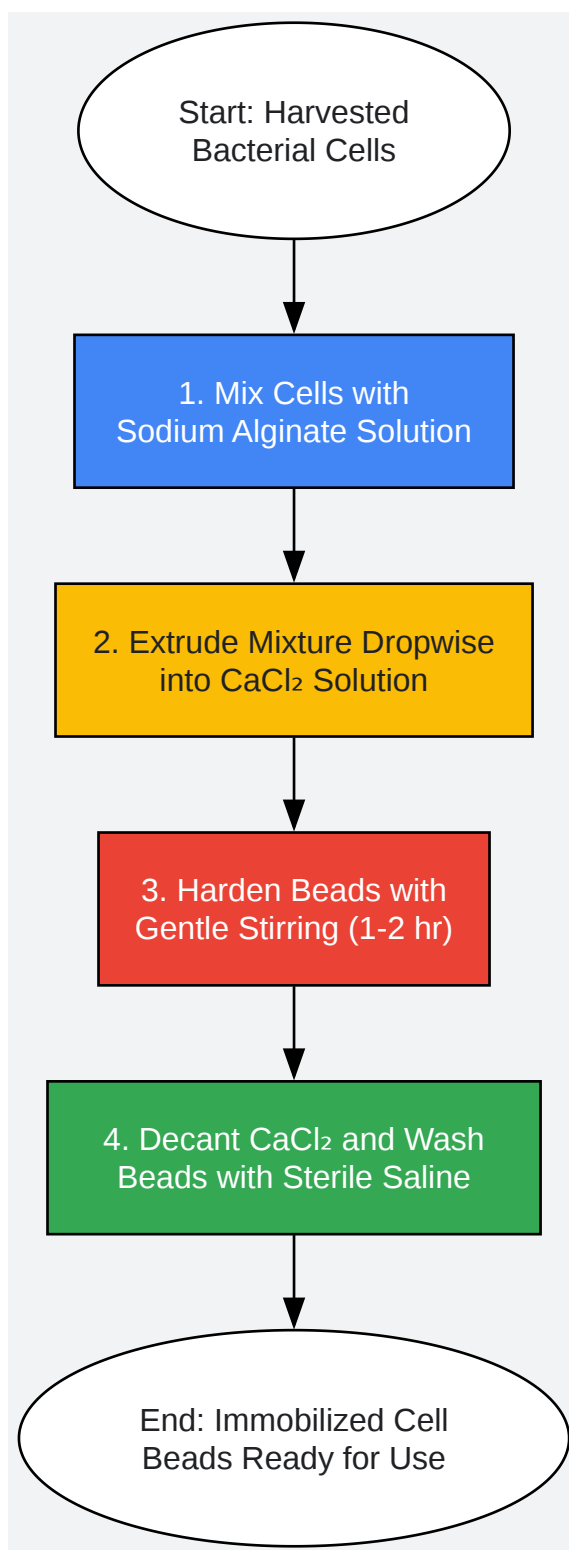
The microbial conversion of D-glucose to 2-ketogluconic acid is a two-step oxidation process predominantly carried out by bacteria from the genera *Pseudomonas* and *Gluconobacter*.<sup>[1]</sup><sup>[13]</sup> Strains such as *Pseudomonas plecoglossicida* and *Pseudomonas fluorescens* are highly efficient producers and are commonly used in industrial settings.<sup>[1]</sup><sup>[2]</sup><sup>[14]</sup>

The pathway involves two key periplasmic enzymes:

- Glucose Dehydrogenase (GDH): This membrane-bound enzyme catalyzes the oxidation of D-glucose to D-gluconic acid.
- Gluconate Dehydrogenase (GADH): This enzyme further oxidizes D-gluconic acid to 2-ketogluconic acid.<sup>[13]</sup>

The produced 2-ketogluconic acid is then neutralized with a calcium source, typically calcium carbonate ( $\text{CaCO}_3$ ), to form the stable salt, **Calcium 2-ketogluconate**, and to control the pH of the fermentation broth, which would otherwise become inhibitory to the cells.





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